

Application Note: Quantification of Nebivolol in Human Plasma by LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Nebivolol-d_{2,15}N

Cat. No.: B12376808

[Get Quote](#)

Introduction

Nebivolol is a third-generation beta-blocker used for the treatment of hypertension and heart failure. It is a racemic mixture of d-nebivolol and l-nebivolol. Accurate and reliable quantification of nebivolol in human plasma is crucial for pharmacokinetic studies, bioequivalence trials, and therapeutic drug monitoring. This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of nebivolol in human plasma using a stable isotope-labeled internal standard, (Rac)-Nebivolol-d₄.

Principle

The method involves the extraction of nebivolol and the internal standard from human plasma via protein precipitation or liquid-liquid extraction. The extracted samples are then analyzed by reverse-phase high-performance liquid chromatography (HPLC) coupled with a tandem mass spectrometer (MS/MS) operating in the multiple reaction monitoring (MRM) mode. The use of a stable isotope-labeled internal standard ensures high accuracy and precision by compensating for matrix effects and variations in sample processing.

Experimental Protocols

Materials and Reagents

- Nebivolol hydrochloride reference standard

- (Rac)-Nebivolol-d4 (Internal Standard, IS)
- HPLC-grade acetonitrile, methanol, and water
- Formic acid and ammonium acetate (LC-MS grade)
- Human plasma (K2-EDTA as anticoagulant)
- Perchloric acid (for protein precipitation)
- Diethyl ether and dichloromethane (for liquid-liquid extraction)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (e.g., MDS Sciex API 4000) with a Turbo-Ion spray source[1]
- Analytical column: Waters Symmetry C18 (4.6 x 150 mm, 5 μ m) or equivalent[1]

Standard Solutions Preparation

- Stock Solutions (1 mg/mL): Prepare stock solutions of nebivolol and (Rac)-Nebivolol-d4 by dissolving the appropriate amount of each compound in methanol.
- Working Solutions: Prepare serial dilutions of the nebivolol stock solution with a mixture of acetonitrile and water (1:1, v/v) to create calibration curve standards and quality control (QC) samples. The internal standard working solution is prepared by diluting the IS stock solution.

Sample Preparation

Two common extraction methods are presented below.

Method 1: Protein Precipitation[2][3]

- Pipette 200 μ L of human plasma into a microcentrifuge tube.
- Add 25 μ L of the internal standard working solution.

- Add 400 μ L of acetonitrile or 10% perchloric acid to precipitate plasma proteins.[\[2\]](#)[\[3\]](#)
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 μ L of the mobile phase.
- Inject an aliquot into the LC-MS/MS system.

Method 2: Liquid-Liquid Extraction[\[1\]](#)[\[4\]](#)[\[5\]](#)

- Pipette 500 μ L of human plasma into a glass tube.
- Add 50 μ L of the internal standard working solution.
- Add 3 mL of an extraction solvent mixture (e.g., diethyl ether:dichloromethane, 70:30, v/v).[\[5\]](#)
- Vortex for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube and evaporate to dryness.
- Reconstitute the residue in 200 μ L of the mobile phase.
- Inject an aliquot into the LC-MS/MS system.

LC-MS/MS Conditions

Liquid Chromatography:

Parameter	Condition
Column	Waters Symmetry C18, 4.6 x 150 mm, 5 µm[1]
Mobile Phase	Acetonitrile : 0.01% Formic acid in water (60:40, v/v)[1]
Flow Rate	0.8 mL/min[1]
Injection Volume	10 µL
Column Temperature	Ambient
Run Time	2.0 minutes[1]

Mass Spectrometry:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive[6]
Scan Type	Multiple Reaction Monitoring (MRM)
Nebivolol Transition	m/z 406.0 -> 151.0[1]
(Rac)-Nebivolol-d4 Transition	m/z 410.2 -> 151.0[1][4]
Ion Source Temperature	500°C
Ion Spray Voltage	5500 V

Quantitative Data Summary

The following tables summarize the validation parameters from published methods for the quantification of nebivolol in human plasma.

Table 1: Linearity and Sensitivity

Linearity Range (pg/mL)	LLOQ (pg/mL)	Correlation Coefficient (r^2)	Reference
50 - 5000	30	> 0.99	[1]
10 - 4000	10	> 0.99	[4]
20 - 6000	20	> 0.99	[6]
50 - 10,000	50	> 0.99	[5]
25 - 2500	25	> 0.99	[7]

Table 2: Precision and Accuracy

Concentration Level	Within-Batch Precision (%RSD)	Between-Batch Precision (%RSD)	Within-Batch Accuracy (%)	Between-Batch Accuracy (%)	Reference
LLOQ, LQC, MQC, HQC	0.33 - 8.67	0.33 - 8.67	87.00 - 100.40	87.00 - 100.40	[1]
LLOQ, LQC, MQC, HQC	0.7 - 8.2	0.7 - 8.2	N/A	N/A	[4]
LLOQ, LQC, MQC, HQC	< 15	< 15	85 - 115	85 - 115	[6]
LLOQ, LQC, MQC, HQC	< 10	< 10	< 10	< 10	[5]

Table 3: Recovery and Stability

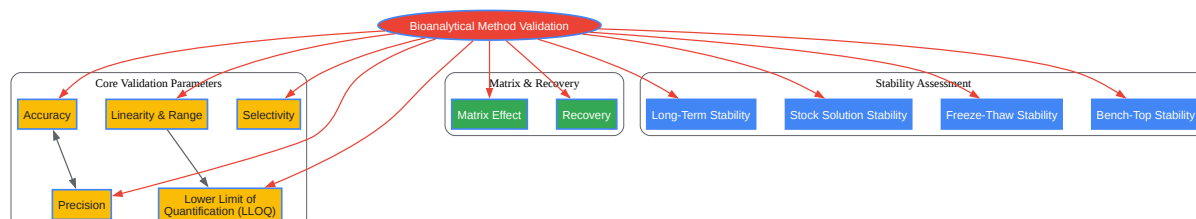
Parameter	Result	Reference
Mean Recovery (Nebivolol)	67.67%	[1]
Mean Recovery (IS)	68.74%	[1]
Mean Recovery (Nebivolol)	87.71%	[4]
Mean Recovery (IS)	84.97%	[4]
Freeze-Thaw Stability	Stable for at least 3 cycles	[1][5][7]
Bench-Top Stability	Stable for at least 4 hours at room temperature	[7]
Long-Term Stability	Stable at -20°C	[8]

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantification of nebivolol in human plasma.



[Click to download full resolution via product page](#)

Caption: Logical relationship of bioanalytical method validation parameters.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quantitative determination of nebivolol from human plasma using liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. impactfactor.org [impactfactor.org]
- 4. researchgate.net [researchgate.net]
- 5. Rapid quantification of nebivolol in human plasma by liquid chromatography coupled with electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. researchgate.net [researchgate.net]
- 7. Stereoselective analysis of nebivolol isomers in human plasma by high-performance liquid chromatography-tandem mass spectrometry: application in pharmacokinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Development and validation of a bio-analytical method for simultaneous quantification of nebivolol and labetalol in aqueous humor and plasma using LC-MS/MS and its application to ocular pharmacokinetic studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Quantification of Nebivolol in Human Plasma by LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12376808#quantification-of-nebivolol-in-human-plasma-with-rac-nebivolol-d2-15n]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com